

Confirming the On-Target Effects of C25-140: A Molecular Docking Comparison Guide

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Compound of Interest

Compound Name: C25-140

Cat. No.: B606444

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This guide provides a comparative analysis of **C25-140**, a first-in-class inhibitor of the TRAF6-Ubc13 protein-protein interaction, and other potential TRAF6 inhibitors. The on-target effect of **C25-140** is the disruption of the TRAF6 E3 ligase activity, which plays a crucial role in activating the NF- κ B signaling pathway, a key mediator of inflammatory responses.^{[1][2][3][4]} This guide leverages molecular docking data to offer insights into the binding efficiency of various compounds targeting TRAF6, a critical step in confirming on-target effects and discovering novel therapeutic agents.

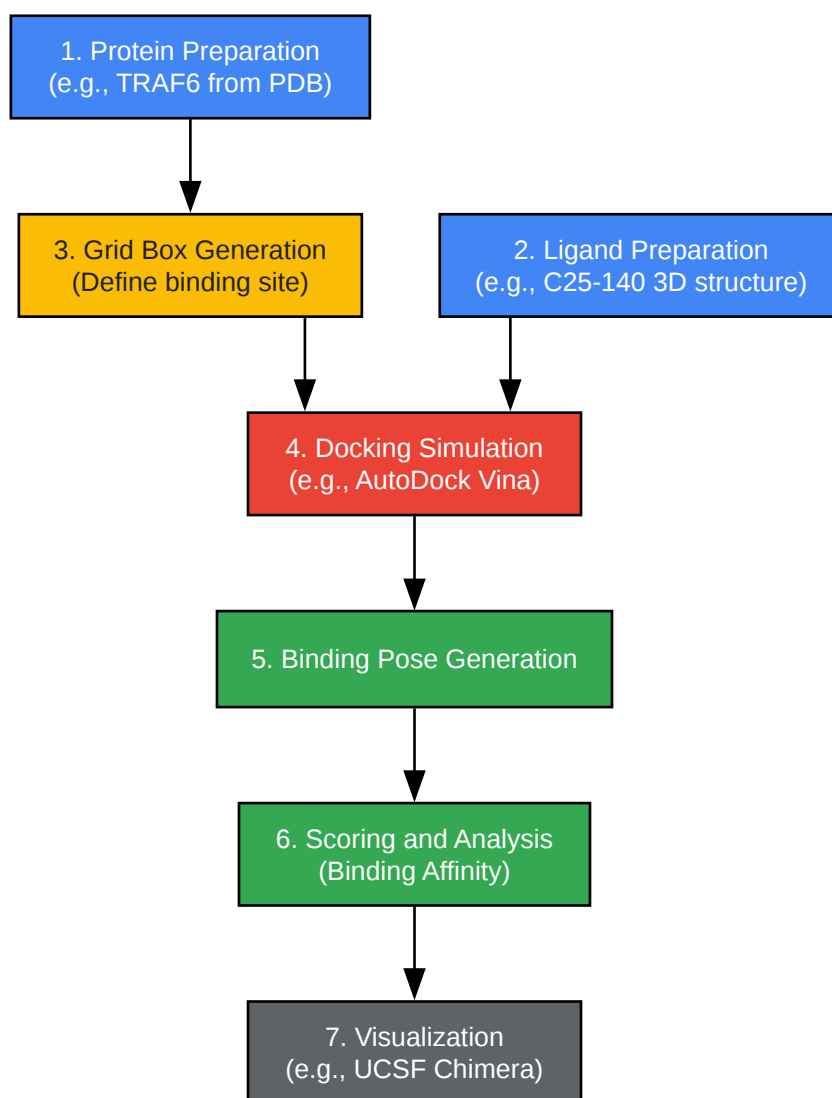
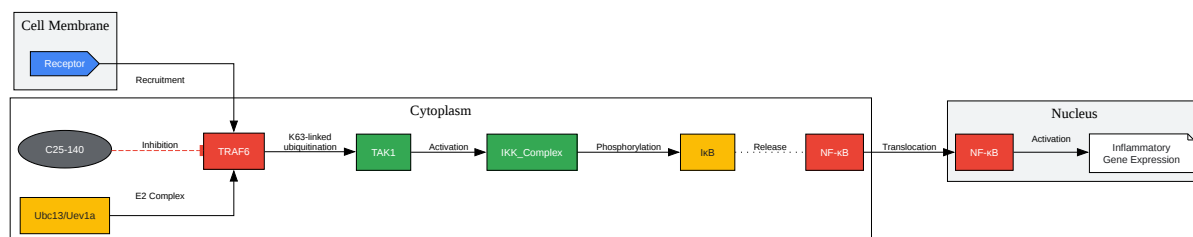
Comparison of TRAF6 Inhibitors

While direct molecular docking data for **C25-140** is not publicly available in the reviewed literature, this section presents data for alternative compounds that have been investigated as TRAF6 inhibitors. This comparative data provides a valuable reference for the potential binding affinities and interactions that characterize effective TRAF6 inhibition.

Compound	Type	Target	Docking Score/Binding Affinity	Interacting Residues
C25-140	Small Molecule	TRAF6-Ubc13 Interaction	Not Publicly Available	Confirmed to directly bind TRAF6
EGCG	Natural Compound (Green Tea Polyphenol)	TRAF6	-	GLN54, LYS96, ILE72
Resveratrol	Natural Compound (Polyphenol)	TRAF6	Not Publicly Available	Mediates degradation of TRAF6
CMNPD9212-16	Marine Compound	TRAF6	Favorable binding activity	Key binding sites
CMNPD12791-8	Marine Compound	TRAF6	Strong binding activity	Key binding sites
SN-1 Derivatives (e.g., 256, 322, 489)	Synthetic Compound	TRAF6 N-terminal Region	High affinity	His141, His151, and zinc ion

Signaling Pathway and Experimental Workflow

To understand the context of **C25-140**'s action and the methodology used to confirm its on-target effects, the following diagrams illustrate the TRAF6 signaling pathway, a typical molecular docking workflow, and the logical process of confirming on-target effects.





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References

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